

# (2-Fluoro-4-methoxyphenyl)hydrazine hydrochloride chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (2-Fluoro-4-methoxyphenyl)hydrazine hydrochloride

Cat. No.: B591565

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An In-depth Technical Guide to **(2-Fluoro-4-methoxyphenyl)hydrazine hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **(2-Fluoro-4-methoxyphenyl)hydrazine hydrochloride**. This compound is a valuable building block in medicinal chemistry and drug development.

## Core Chemical Properties

**(2-Fluoro-4-methoxyphenyl)hydrazine hydrochloride** is a white solid organic compound.<sup>[1]</sup> It is a hydrazine derivative that plays a significant role in pharmaceutical research and the synthesis of agrochemicals and dyes.<sup>[1]</sup>

Property	Value	Source
CAS Number	940298-93-1	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>10</sub> ClFN <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	192.62 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White Solid	<a href="#">[1]</a>
Purity	≥95%	<a href="#">[2]</a>
Solubility	Likely soluble in water	<a href="#">[3]</a>

## Synthesis and Experimental Protocols

The synthesis of aryl hydrazine hydrochlorides, such as **(2-Fluoro-4-methoxyphenyl)hydrazine hydrochloride**, typically involves a multi-step process starting from the corresponding aniline derivative.

### General Synthesis Protocol for Aryl Hydrazine Hydrochlorides

A common method for the preparation of this class of compounds is through the diazotization of the corresponding aniline, followed by reduction.

Experimental Protocol:

- **Diazotization:**
  - Suspend the starting aniline (e.g., 2-Fluoro-4-methoxyaniline) in a solution of concentrated hydrochloric acid and water.
  - Cool the mixture to 0-5 °C in an ice bath.
  - Slowly add a solution of sodium nitrite in water dropwise, maintaining the temperature below 5 °C.
  - Stir the resulting diazonium salt solution at a low temperature for a short period.

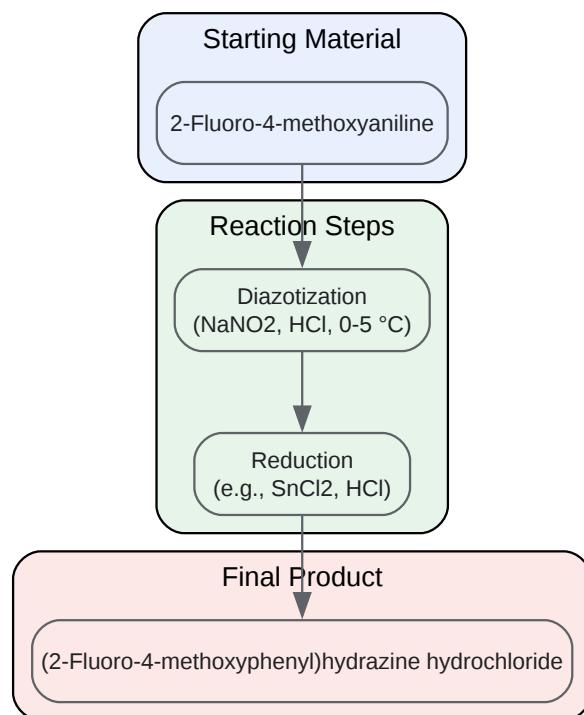
- Reduction:

- In a separate flask, prepare a solution of a reducing agent, such as tin(II) chloride in concentrated hydrochloric acid, and cool it in an ice bath.
- Slowly add the previously prepared diazonium salt solution to the reducing agent solution, keeping the temperature low.
- After the addition is complete, continue to stir the reaction mixture for several hours, allowing it to slowly warm to room temperature.

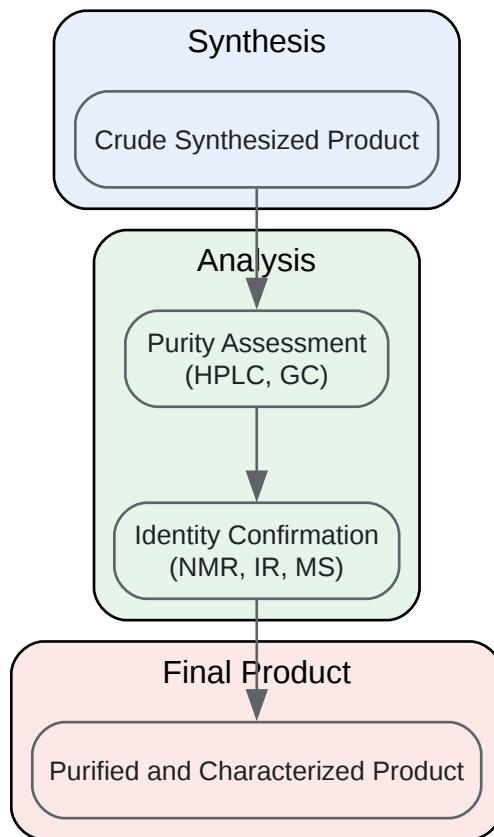
- Isolation and Purification:

- Collect the precipitated solid by filtration.
- Wash the solid with a suitable solvent, such as diethyl ether, to remove impurities.
- Dry the purified **(2-Fluoro-4-methoxyphenyl)hydrazine hydrochloride** product.

## General Synthesis Workflow for (2-Fluoro-4-methoxyphenyl)hydrazine hydrochloride



## Analytical Workflow for Compound Characterization

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## References

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- To cite this document: BenchChem. [(2-Fluoro-4-methoxyphenyl)hydrazine hydrochloride chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b591565#2-fluoro-4-methoxyphenyl-hydrazine-hydrochloride-chemical-properties>]

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